

Application Notes and Protocols: Preparation of CNX-774 Stock Solution

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Compound of Interest

Compound Name: CNX-774

Cat. No.: B15577215

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Introduction

CNX-774 is a potent, orally active, and irreversible inhibitor of Bruton's tyrosine kinase (BTK). [1][2][3][4][5] It covalently binds to the Cysteine 481 residue in the ATP binding site of BTK, leading to the inhibition of its kinase activity.[1][4] With an IC₅₀ of less than 1 nM in biochemical assays, **CNX-774** is a highly selective inhibitor.[1][2][3] Its ability to modulate B-cell receptor signaling makes it a valuable tool for research in oncology and autoimmune diseases.[3][4][6] Recent studies have also identified **CNX-774** as an inhibitor of the equilibrative nucleoside transporter 1 (ENT1), highlighting its potential for investigation in other therapeutic areas such as pancreatic cancer.[7][8][9][10]

Accurate and consistent preparation of a **CNX-774** stock solution is the first critical step for reliable and reproducible experimental results. This document provides a detailed protocol for the preparation, storage, and handling of **CNX-774** stock solutions.

Physicochemical Properties and Solubility

CNX-774 is a crystalline solid with the molecular formula C₂₆H₂₂FN₇O₃ and a molecular weight of approximately 499.50 g/mol .[\[1\]](#)[\[3\]](#)[\[6\]](#)[\[11\]](#)[\[12\]](#) It is essential to understand its solubility profile to select the appropriate solvent for creating a stock solution.

Quantitative Data Summary

For ease of reference, the key quantitative data for **CNX-774** is summarized in the table below.

Property	Value	Source(s)
Molecular Formula	C ₂₆ H ₂₂ FN ₇ O ₃	[1] [3] [6] [11] [12]
Molecular Weight	499.50 g/mol	[1] [3] [6] [11] [12]
Purity	≥98%	[6] [12]
Appearance	Crystalline solid	[12]
Solubility in DMSO	≥ 25 mg/mL (≥ 50 mM) to 100 mg/mL (200.2 mM)	[1] [2] [6] [12]
Solubility in Ethanol	2 mg/mL (4.0 mM)	[2] [6]
Solubility in Water	Insoluble	[2] [6]
Storage (Powder)	-20°C for 3 years, 4°C for 2 years	[1]
Storage (in Solvent)	-80°C for 1 year, -20°C for 1 month	[2]

Experimental Protocol: Preparation of a 10 mM CNX-774 Stock Solution in DMSO

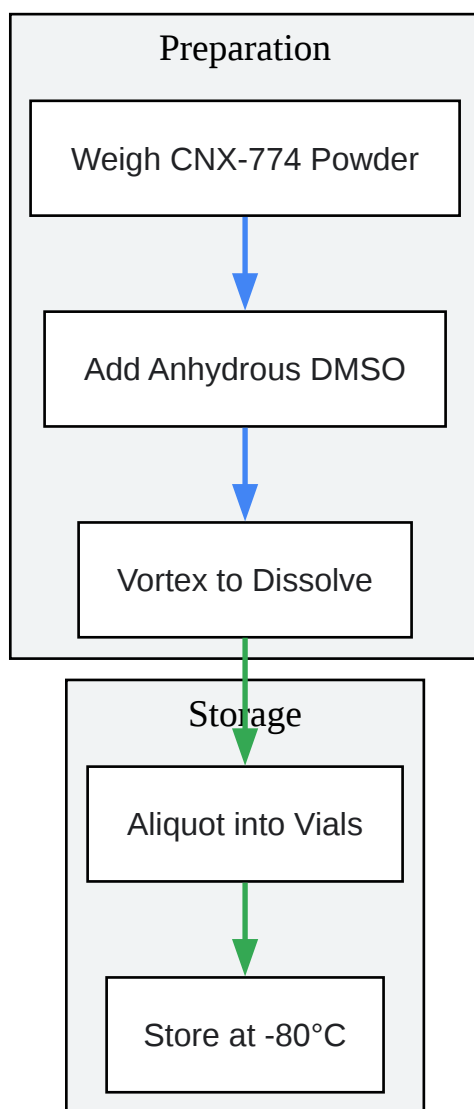
This protocol describes the preparation of a 10 mM stock solution of **CNX-774** in dimethyl sulfoxide (DMSO). This is a common starting concentration for subsequent dilutions in various in vitro and in vivo experimental models.

Materials

- CNX-774** powder (purity ≥98%)

- Anhydrous/molecular sieve-dried Dimethyl Sulfoxide (DMSO)
- Sterile, amber, polypropylene or glass vials with screw caps
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile, filtered pipette tips
- Personal Protective Equipment (PPE): safety glasses, gloves, lab coat

Workflow for Preparing CNX-774 Stock Solution



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Caption: Workflow for **CNX-774** Stock Solution Preparation and Storage.

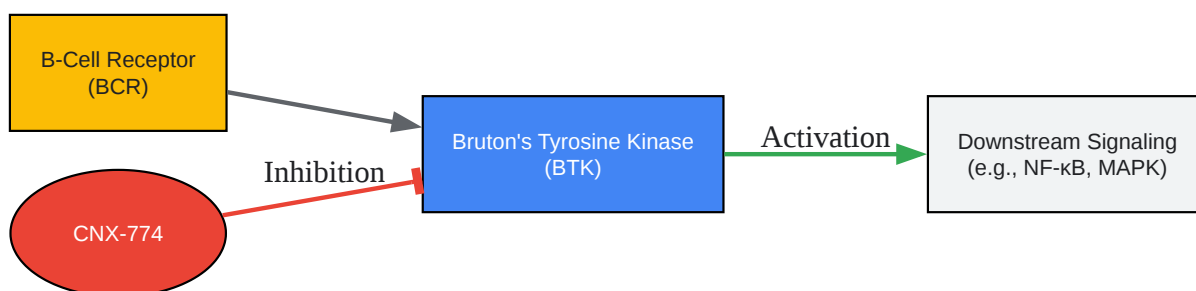
Procedure

- Preparation:
 - Equilibrate the vial of **CNX-774** powder to room temperature before opening to prevent moisture condensation.
 - In a sterile environment (e.g., a chemical fume hood or biosafety cabinet), accurately weigh out the desired amount of **CNX-774** powder using a calibrated analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 4.995 mg of **CNX-774**.
 - Calculation:
 - $\text{Volume (L)} \times \text{Concentration (mol/L)} = \text{Moles}$
 - $0.001 \text{ L} \times 0.010 \text{ mol/L} = 0.00001 \text{ moles}$
 - $\text{Moles} \times \text{Molecular Weight (g/mol)} = \text{Mass (g)}$
 - $0.00001 \text{ moles} \times 499.5 \text{ g/mol} = 0.004995 \text{ g} = 4.995 \text{ mg}$
 - Carefully transfer the weighed powder into a sterile vial.
- Dissolution:
 - Using a calibrated pipette, add the calculated volume of anhydrous DMSO to the vial containing the **CNX-774** powder. To continue the example, add 1 mL of DMSO. It is recommended to use fresh, high-quality DMSO as moisture can reduce the solubility of the compound.[2]
 - Securely cap the vial and vortex thoroughly until the powder is completely dissolved. Gentle warming (e.g., in a 37°C water bath) can be used to aid dissolution if necessary, but avoid excessive heat. Visually inspect the solution to ensure there are no visible particulates.

- Aliquoting and Storage:
 - To avoid repeated freeze-thaw cycles which can degrade the compound, it is highly recommended to aliquot the stock solution into smaller, single-use volumes in sterile, amber vials.^[2]
 - Store the aliquots at -80°C for long-term storage (up to 1 year) or at -20°C for shorter-term storage (up to 1 month).^[2] When ready to use, thaw an aliquot at room temperature and vortex briefly before further dilution into your experimental medium.

Signaling Pathway Inhibition by CNX-774

CNX-774 is a well-characterized inhibitor of the B-cell receptor (BCR) signaling pathway through its irreversible binding to BTK.



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Caption: **CNX-774** inhibits the B-Cell Receptor (BCR) signaling pathway.

Safety Precautions

CNX-774 is a bioactive molecule and should be handled with care. Always wear appropriate personal protective equipment (PPE), including a lab coat, safety glasses, and gloves, when handling the compound. All handling of the powder and stock solution should be performed in a well-ventilated area, preferably a chemical fume hood. For further safety information, consult the Safety Data Sheet (SDS) provided by the supplier.^[12]

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